

5-Amino-2-methyl-2-pentanol: A Technical Data Summary and Research Guidance

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Compound of Interest

Compound Name: 5-Amino-2-methyl-2-pentanol

Cat. No.: B185641

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Disclaimer: Publicly available scientific literature on **5-Amino-2-methyl-2-pentanol** is exceptionally limited. This document provides a summary of its known physicochemical properties and safety information based on available data. Due to the scarcity of research, this guide also offers generalized experimental and logical workflows for the characterization and investigation of a novel amino alcohol, which may be applicable to the study of this compound.

Core Compound Properties

5-Amino-2-methyl-2-pentanol is a primary amino alcohol. Its structure suggests potential utility as a building block in organic synthesis, though specific applications are not well-documented in peer-reviewed literature.

Table 1: Physicochemical Properties of **5-Amino-2-methyl-2-pentanol**

Property	Value	Source
Molecular Formula	C6H15NO	PubChem[1]
Molecular Weight	117.19 g/mol	PubChem[1]
CAS Number	108262-66-4	PubChem[1]
Appearance	Pale yellow to colorless solid or semi-solid or liquid	Various Suppliers[2]
Boiling Point (Predicted)	182.7 ± 23.0 °C at 760 Torr	Chemical Supplier Data[2]
Density (Predicted)	0.909 ± 0.06 g/cm ³ at 20°C	Chemical Supplier Data[2]
XLogP3-AA (Predicted)	-0.1	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	3	PubChem
Topological Polar Surface Area	46.3 Å ²	PubChem[1]

Table 2: Computed Identifiers for **5-Amino-2-methyl-2-pentanol**

Identifier Type	Identifier
IUPAC Name	5-amino-2-methylpentan-2-ol[1]
InChI	InChI=1S/C6H15NO/c1-6(2,8)4-3-5-7/h8H,3-5,7H2,1-2H3[1]
InChIKey	HQRGNSMVEPYXHU-UHFFFAOYSA-N[1]
SMILES	CC(C)(CCCN)O[1]

Safety and Handling

While comprehensive toxicological data is unavailable, the compound is classified with several hazards based on computational predictions.

Table 3: GHS Hazard Classification for **5-Amino-2-methyl-2-pentanol**

Hazard Code	Description
H302	Harmful if swallowed[1]
H315	Causes skin irritation[1]
H318	Causes serious eye damage[1]
H335	May cause respiratory irritation[1]

Handling Recommendations:

- Handle in accordance with good industrial hygiene and safety practices.[3]
- Use in a well-ventilated area.[4]
- Wear protective gloves, clothing, and eye/face protection.[4][5]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Keep away from heat, sparks, and open flames.[5]
- Store in a cool, dry, well-ventilated place in a tightly sealed container.[2][5]

Experimental Protocols

No specific experimental protocols for the synthesis or application of **5-Amino-2-methyl-2-pentanol** have been found in the reviewed literature. However, a general synthesis for a structurally related compound, 5-amino-1-pentanol, is provided below as a representative example of amino alcohol synthesis.

Representative Synthesis: 5-Amino-1-pentanol (Not **5-Amino-2-methyl-2-pentanol**)

A patented method for the synthesis of 5-amino-1-pentanol involves the reductive amination of 3,4-dihydro-2H-pyran.[6]

Materials:

- 3,4-dihydro-2H-pyran
- Water
- Ammonia
- Hydrogen
- Ni-Co catalyst (or similar)
- Reaction vessel suitable for high pressure and temperature

Methodology:

- Hydration: 3,4-dihydro-2H-pyran is subjected to a hydration reaction with water in a protective atmosphere at a temperature of 60-120°C for 0.5-10 hours. This step forms the intermediate 2-hydroxytetrahydropyran.[6]
- Reductive Amination: The resulting 2-hydroxytetrahydropyran undergoes a reductive amination reaction with ammonia and hydrogen over a suitable catalyst (e.g., Ni-Co). The reaction is carried out at a temperature of up to 120°C and a pressure of up to 3 MPa.[6]
- Purification: The final product, 5-amino-1-pentanol, is then purified from the reaction mixture. This process has been reported to achieve yields of up to 93%.[6]

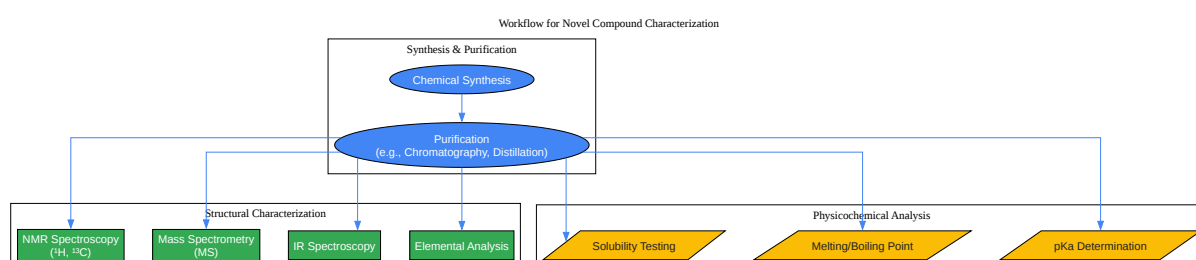
Note: This protocol is for a different compound and would require significant modification and optimization for the synthesis of **5-Amino-2-methyl-2-pentanol**.

Signaling Pathways and Biological Activity

There is no information available in the scientific literature regarding any signaling pathways or specific biological activities of **5-Amino-2-methyl-2-pentanol**. Amino alcohols as a class have been investigated for a wide range of biological activities, including as potential antibiotic and antifungal agents.[7][8] Some novel β -amino alcohol derivatives have been screened for cytotoxic activity against human cancer cell lines.[9]

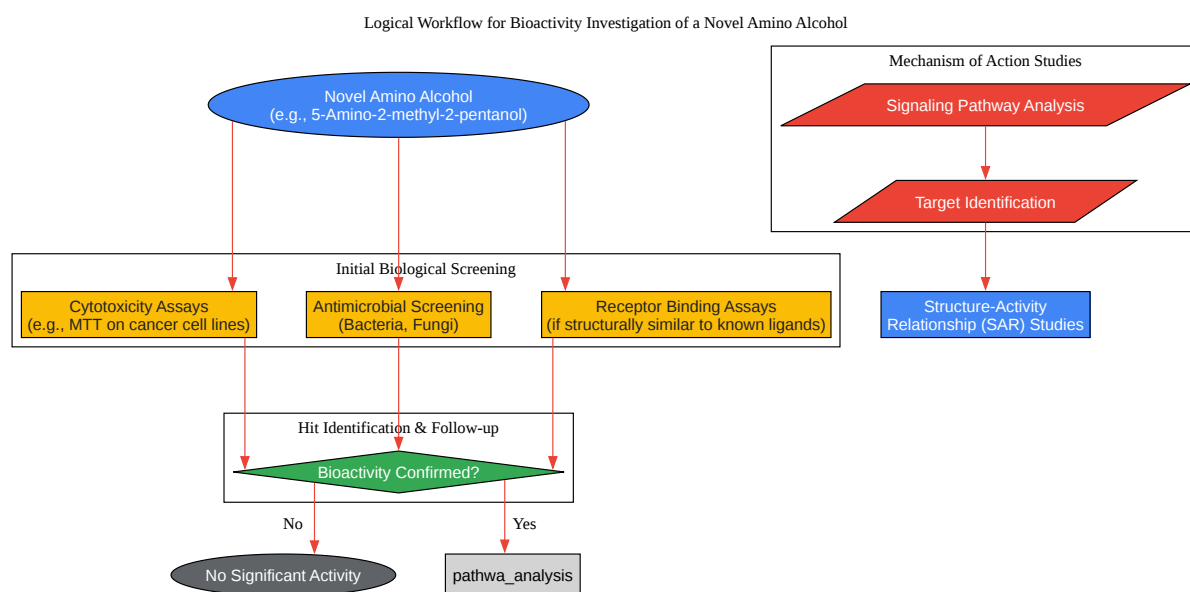
Mandatory Visualizations

As no specific experimental workflows or signaling pathways for **5-Amino-2-methyl-2-pentanol** are available, the following diagrams illustrate generalized logical workflows for the characterization and investigation of a novel chemical compound.



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A generalized workflow for the synthesis and characterization of a novel chemical compound.



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A logical workflow for investigating the potential biological activity of a novel amino alcohol.

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